Application Notes and Protocols: Preparation of TL12-186 Stock Solution

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Compound of Interest

Compound Name: *TL12-186*

Cat. No.: *B611386*

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Audience: Researchers, scientists, and drug development professionals.

Introduction **TL12-186** is a potent, cell-permeable, multi-kinase PROTAC (Proteolysis Targeting Chimera) degrader. It functions by linking a promiscuous kinase inhibitor to a ligand for the Cereblon (CRBN) E3 ubiquitin ligase, thereby inducing the ubiquitination and subsequent proteasomal degradation of a wide range of kinases.[1][2][3] This molecule is a valuable tool for studying the roles of various kinases and assessing their susceptibility to targeted degradation in diverse model systems.[4] Given its mechanism of action, **TL12-186** is particularly relevant in cancer research and other fields where kinase activity is a key focus. This document provides a detailed protocol for the preparation, storage, and handling of **TL12-186** stock solutions for in vitro research applications.

Physicochemical Properties of TL12-186

A summary of the key physicochemical properties of **TL12-186** is presented below. This information is crucial for accurate stock solution preparation and experimental design.

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Property	Value	References
Molecular Formula	$C_{44}H_{51}ClN_{10}O_9S$	[1][2]
Molecular Weight	931.46 g/mol	[5][6]
CAS Number	2250025-88-6	[2][4][6]
Appearance	Lyophilized powder/solid	[4][7]
Purity	≥95-99%	[1][2][6][7]

Solubility and Storage

Proper dissolution and storage are critical to maintain the stability and activity of **TL12-186**.

Parameter	Recommendation	References
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1][2][4]
Maximum Solubility	Soluble to 100 mM (~93.15 mg/mL) in DMSO.	[2][3][6]
Storage of Lyophilized Powder	Store at -20°C for up to 3 years, desiccated.	[4][6]
Storage of Stock Solution	Aliquot and store at -20°C for up to 3 months or -80°C for up to 1 year to avoid repeated freeze-thaw cycles.	[4][6][8]

Experimental Protocols

Preparation of a 10 mM **TL12-186** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro assays.

Materials:

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- **TL12-186** lyophilized powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: sonicator

Procedure:

- Pre-equilibration: Allow the vial of lyophilized **TL12-186** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Mass Calculation: The volume of DMSO required depends on the mass of **TL12-186**. Use the following formula: Volume (µL) = [Mass (mg) / 931.46 (g/mol)] * 100,000 For example, to make a 10 mM stock from 5 mg of **TL12-186**: Volume (µL) = [5 mg / 931.46 mg/mmol] * 100,000 = 536.8 µL. It is common to round to a convenient volume, for instance, 537 µL.[2] [3]
- Reconstitution: Carefully add the calculated volume of high-quality, anhydrous DMSO to the vial containing the **TL12-186** powder.
- Dissolution: Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. If necessary, brief sonication in a water bath can aid dissolution.[8] Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting: To prevent degradation from multiple freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile cryovials or microcentrifuge tubes.[4][8] The volume of the aliquots should be tailored to your typical experimental needs.
- Storage: Store the aliquots at -20°C or -80°C, protected from light.[8]

Preparation of Working Solutions

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For most cell-based assays, the high-concentration DMSO stock solution must be further diluted in an appropriate aqueous buffer or cell culture medium.

Important Considerations:

- Final DMSO Concentration: The final concentration of DMSO in the assay should be kept low (typically ≤ 0.5%) to avoid solvent-induced toxicity or off-target effects.
- Serial Dilutions: Perform serial dilutions to achieve the desired final concentration. It is not recommended to perform a single large dilution from a highly concentrated stock.
- Fresh Preparation: It is best practice to prepare fresh working solutions from the frozen stock for each experiment.

Example Dilution Series:

To prepare a 10 µM working solution from a 10 mM stock:

- Dilute the 10 mM stock 1:100 in cell culture medium (e.g., 2 µL of stock into 198 µL of medium) to create an intermediate 100 µM solution.
- Further dilute the 100 µM solution 1:10 in the final assay volume (e.g., 10 µL of 100 µM solution into 90 µL of cell suspension/medium).

Visualizations

Mechanism of Action: **TL12-186** as a PROTAC

TL12-186 is a heterobifunctional molecule that induces the degradation of target kinases.[2] It forms a ternary complex between the target protein and the E3 ubiquitin ligase Cereblon (CRBN), leading to polyubiquitination of the kinase and its subsequent degradation by the 26S proteasome.[7][9]

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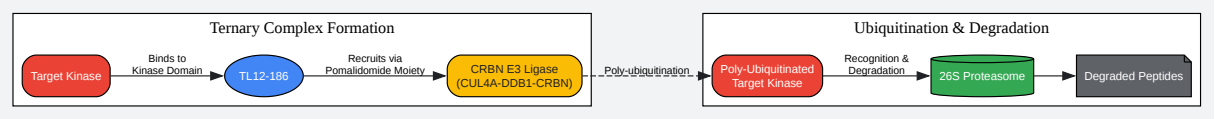

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Caption: Mechanism of action for the PROTAC degrader **TL12-186**.

Experimental Workflow: Stock Solution Preparation

The following diagram outlines the logical flow for preparing a **TL12-186** stock solution from a lyophilized powder.

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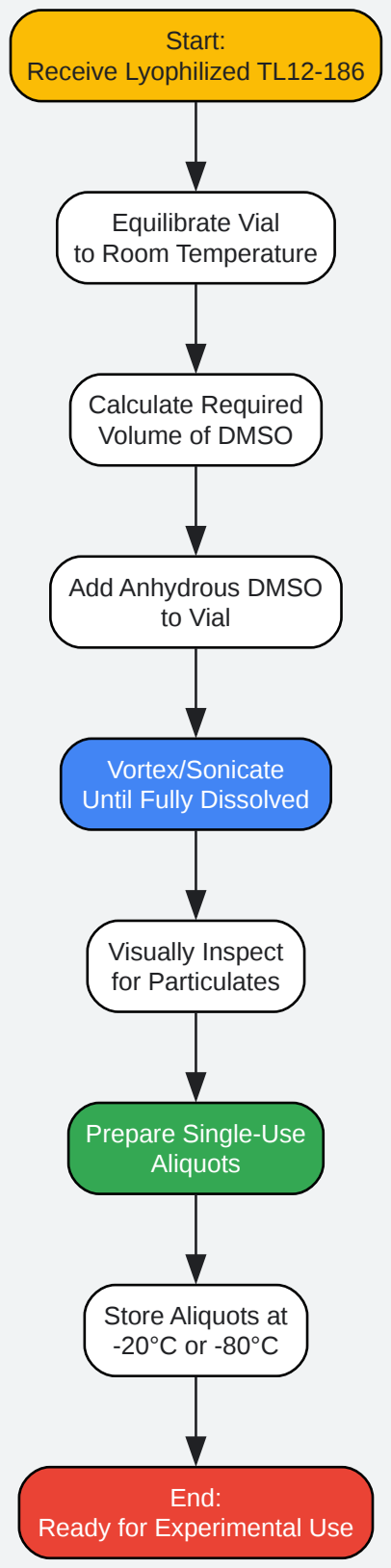

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Caption: Workflow for preparing **TL12-186** stock solution.

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